

An In-depth Technical Guide to N,N-Dimethyloctylamine (CAS 7378-99-6)

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Compound of Interest

Compound Name: **N,N-Dimethyloctylamine**

Cat. No.: **B1213869**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and safety information for **N,N-Dimethyloctylamine**, identified by CAS number 7378-99-6.

Chemical Identity and Physical Properties

N,N-Dimethyloctylamine is a tertiary amine with the molecular formula C₁₀H₂₃N.^[1] It is also known by other names including N-Octyldimethylamine, 1-(Dimethylamino)octane, and Adma 8.^{[2][3]} At room temperature, it exists as a colorless to pale yellow liquid with a characteristic amine-like or fishy odor.^[4] It is slightly soluble in water but miscible with most organic solvents.^[4]

Table 1: Physical and Chemical Properties of **N,N-Dimethyloctylamine**

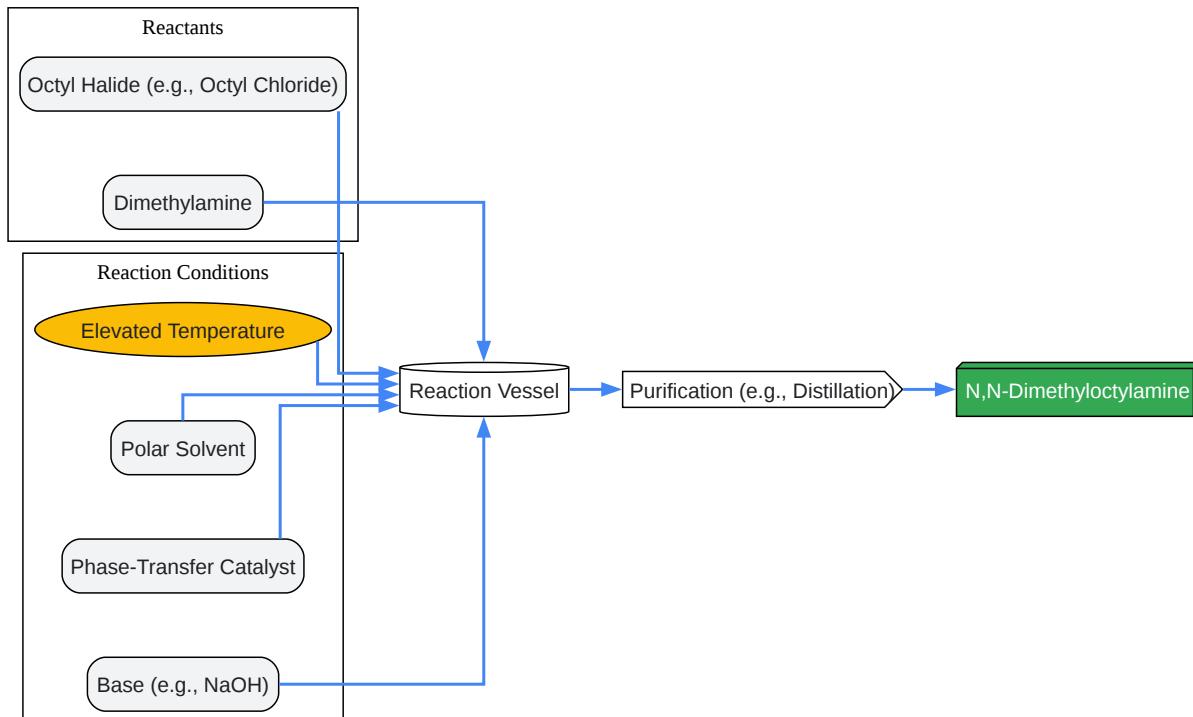
Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₃ N	[2][3]
Molecular Weight	157.30 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[4][5]
Odor	Faint, fishy or amine-like	[4]
Melting Point	-57 °C	[2][6]
Boiling Point	195 °C	[2][6]
Density	0.765 g/mL at 25 °C	[2][6]
Vapor Pressure	0.8 mmHg at 25 °C	[2]
Vapor Density	5.4 (vs air)	[2]
Refractive Index	n _{20/D} 1.424	[2]
Flash Point	69 °C (156.2 °F) - closed cup	[2]
Water Solubility	Slightly soluble	[4][6]
LogP	2.17 at 21 °C	[6]

Synthesis

The synthesis of **N,N-Dimethyloctylamine** is typically achieved through two primary methods:

- Reductive Alkylation: This process involves the reaction of dimethylamine with octyl aldehyde.
- Alkylation of Dimethylamine: This method uses octyl halides to alkylate dimethylamine under basic conditions, often facilitated by a phase-transfer catalyst in a polar solvent at elevated temperatures.[4]

A general workflow for the synthesis of **N,N-Dimethyloctylamine** via alkylation is depicted below.

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Caption: General workflow for the synthesis of **N,N-Dimethyloctylamine**.

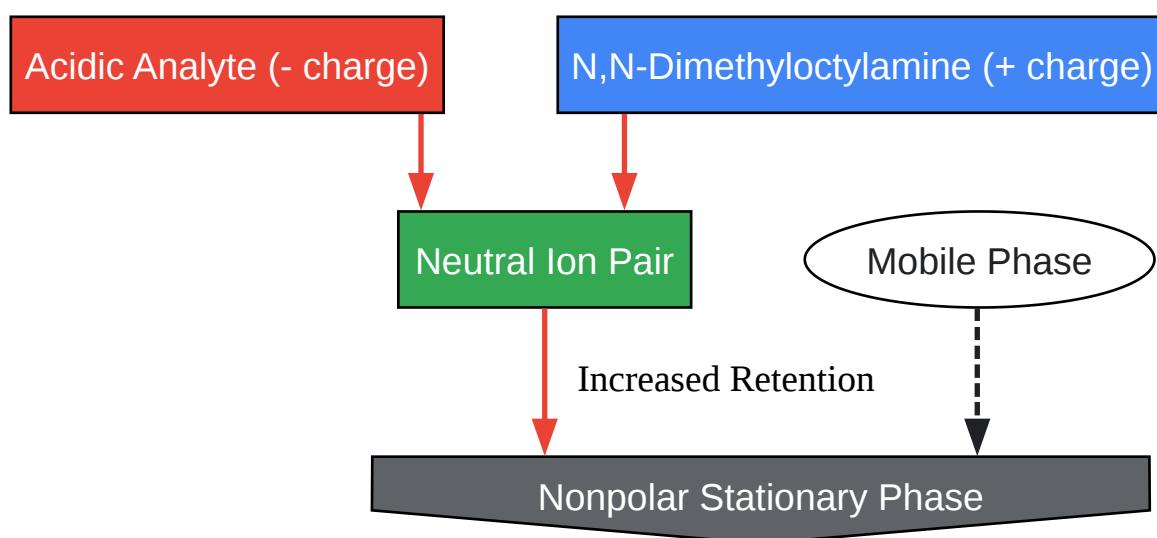
Core Applications

N,N-Dimethyloctylamine is a versatile chemical intermediate and functional compound with a range of applications in research and industry.

A primary use of **N,N-Dimethyloctylamine** is as an intermediate in the production of other chemicals, most notably quaternary ammonium compounds.[1][4][6] These resulting compounds have broad applications as surfactants, biocides, and phase-transfer catalysts.

N,N-Dimethyloctylamine serves as an ion-pairing agent in High-Performance Liquid Chromatography (HPLC), particularly in reversed-phase ion-pair chromatography (RP-IPC).[2][7] It is added to the mobile phase to form neutral ion pairs with charged analytes, thereby improving their retention and separation on nonpolar stationary phases.[7] This technique is valuable for the analysis of acidic and basic pharmaceutical compounds.[2][7]

The mechanism of action as an ion-pairing agent in HPLC can be summarized as follows:



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Caption: Mechanism of **N,N-Dimethyloctylamine** as an ion-pairing agent in HPLC.

This tertiary amine functions as a catalyst in various organic synthesis reactions, facilitating the formation of desired products.[4] It can act as a base due to the lone pair of electrons on the nitrogen atom.[7]

N,N-Dimethyloctylamine is utilized in the formulation of surfactants and emulsifiers.[4] Its molecular structure, comprising a hydrophilic dimethylamino head group and a hydrophobic octyl tail, allows it to reduce surface tension. This property is leveraged in products such as personal care items.[4]

In the oil and gas industry, **N,N-Dimethyloctylamine** is employed as a corrosion inhibitor.^[4] It forms a protective film on metal surfaces, preventing corrosive substances from coming into contact with the metal.^[4]

Research has indicated that **N,N-Dimethyloctylamine** possesses antimicrobial properties, specifically fungistatic capabilities.^[7] It is produced by soil microbes as a volatile organic compound (VOC) that contributes to the inhibition of fungal growth.^[7]

Experimental Protocols

While specific, detailed experimental protocols are proprietary to individual research labs and manufacturers, the general methodologies for its application in chromatography are well-established.

General Protocol for Ion-Pair Chromatography using **N,N-Dimethyloctylamine**:

- Mobile Phase Preparation:
 - Prepare the aqueous component of the mobile phase (e.g., a buffer of a specific pH).
 - Add **N,N-Dimethyloctylamine** as the ion-pairing agent to the aqueous component at a predetermined concentration. The concentration may need to be optimized for the specific analysis.
 - Mix with the organic modifier (e.g., acetonitrile or methanol) to achieve the desired mobile phase composition.
 - Filter and degas the final mobile phase.
- Chromatographic System:
 - Equilibrate a reversed-phase HPLC column (e.g., C18) with the prepared mobile phase until a stable baseline is achieved.
- Sample Analysis:
 - Dissolve the sample containing the acidic or basic analytes in a suitable solvent, preferably the mobile phase.

- Inject the sample into the HPLC system.
- Detect the separated analytes using an appropriate detector (e.g., UV-Vis).

- Method Development:
 - The concentration of **N,N-Dimethyloctylamine** and the pH of the mobile phase are critical parameters that can be adjusted to optimize the selectivity and resolution of the separation.[7]

Safety and Handling

N,N-Dimethyloctylamine is a hazardous substance and requires careful handling.[8][9]

Table 2: GHS Hazard Information for **N,N-Dimethyloctylamine**

Hazard Class	Hazard Statement
Acute Toxicity (Oral)	H301: Toxic if swallowed
Acute Toxicity (Inhalation)	H330: Fatal if inhaled
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage
Skin Sensitization	H317: May cause an allergic skin reaction
Reproductive Toxicity	H360FD: May damage fertility. May damage the unborn child.
Hazardous to the Aquatic Environment (Acute)	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment (Chronic)	H410: Very toxic to aquatic life with long lasting effects

Source(s):[2][9][10]

Handling and Storage:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[2] In case of insufficient ventilation, wear suitable respiratory equipment.[10]
- Handling: Avoid contact with skin, eyes, and clothing.[9] Avoid inhalation of vapor or mist.[9] Keep away from sources of ignition.[9]
- Storage: Store in a cool, dry, and well-ventilated place.[4] Keep the container tightly closed. [11] Store below +30°C.[6]

First Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor.[9]
- If on Skin: Immediately remove all contaminated clothing. Rinse skin with water.[2]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[10][12]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][10]

This substance is considered a hazardous material and all handling should be performed by trained personnel in a controlled environment.[8][9] Always refer to the latest Safety Data Sheet (SDS) for complete and detailed information.

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